

Spectroscopic Profile of 7-Hydroxychroman-2-one: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 7-Hydroxychroman-2-one

CAS No.: 5631-67-4

Cat. No.: B1584768

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This technical guide provides a comprehensive analysis of the spectroscopic data for **7-Hydroxychroman-2-one** (also known as 7-hydroxydihydrocoumarin), a molecule of interest in synthetic chemistry and drug discovery. This document is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics of this compound. The methodologies and interpretations presented herein are grounded in established spectroscopic principles and data from authoritative sources to ensure scientific integrity and practical applicability.

Introduction

7-Hydroxychroman-2-one (CAS No: 5631-67-4) is a heterocyclic compound featuring a chroman core with a lactone at the 2-position and a hydroxyl group on the aromatic ring at the 7-position.^{[1][2][3][4]} Its structural similarity to other biologically active coumarin derivatives makes it a valuable scaffold in medicinal chemistry. Accurate spectroscopic characterization is paramount for confirming its identity, assessing its purity, and understanding its chemical behavior in various applications. This guide will delve into the key spectroscopic signatures of **7-Hydroxychroman-2-one**.

Molecular Structure and Atom Numbering

To facilitate the discussion of the spectroscopic data, the following atom numbering scheme will be used for **7-Hydroxychroman-2-one**.

Figure 1: Chemical structure and atom numbering of **7-Hydroxychroman-2-one**.

Mass Spectrometry (MS)

Mass spectrometry is a fundamental technique for determining the molecular weight and elemental composition of a compound. For **7-Hydroxychroman-2-one**, electrospray ionization (ESI) is a suitable method, typically yielding the protonated molecule $[M+H]^+$ in positive ion mode.

Experimental Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of **7-Hydroxychroman-2-one** is prepared in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** A mass spectrometer equipped with an ESI source is used.
- **Data Acquisition:** The sample solution is infused into the ESI source. The mass spectrum is acquired in positive ion mode over a relevant m/z range (e.g., 50-500 amu). For fragmentation analysis (MS/MS), the precursor ion corresponding to $[M+H]^+$ is selected and subjected to collision-induced dissociation (CID).

Data Interpretation

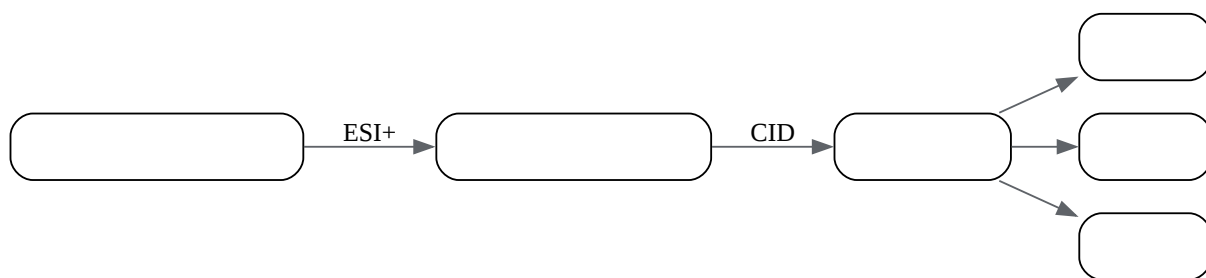
The expected monoisotopic mass of **7-Hydroxychroman-2-one** ($C_9H_8O_3$) is 164.0473 g/mol .

[1] The ESI-MS spectrum in positive mode would therefore show a prominent peak at m/z 165.0546, corresponding to the $[M+H]^+$ ion.

Tandem mass spectrometry (MS/MS) of the m/z 165.0546 precursor ion provides valuable structural information through characteristic fragmentation patterns.

Precursor Ion (m/z)	Fragment Ions (m/z)	Interpretation
165.0546	147.1, 123.1, 111.1	Loss of H ₂ O, subsequent fragmentation of the chroman ring

Table 1: Summary of Mass Spectrometry Data for **7-Hydroxychroman-2-one**.[\[1\]](#)



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Figure 2: Fragmentation pathway of **7-Hydroxychroman-2-one** in ESI-MS/MS.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule. While experimentally obtained IR spectra for **7-Hydroxychroman-2-one** are not readily available in the surveyed literature, a predicted spectrum can be inferred based on its structural components. The key functional groups are a phenolic hydroxyl group, an aliphatic lactone (cyclic ester), and a substituted benzene ring.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

- **Instrumentation:** A Fourier Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory is used.
- **Sample Preparation:** A small amount of the solid **7-Hydroxychroman-2-one** sample is placed directly on the ATR crystal.

- **Data Acquisition:** A background spectrum of the clean, empty ATR crystal is recorded. The sample spectrum is then acquired. The final spectrum is typically plotted as transmittance (%) versus wavenumber (cm^{-1}).

Predicted Data Interpretation

The IR spectrum of **7-Hydroxychroman-2-one** is expected to exhibit the following characteristic absorption bands:

Wavenumber (cm^{-1})	Intensity	Assignment
~3300-3500	Broad, Strong	O-H stretch (phenolic)
~2850-2960	Medium	C-H stretch (aliphatic CH_2)
~1735-1750	Strong, Sharp	C=O stretch (lactone)
~1600, ~1500	Medium-Strong	C=C stretch (aromatic ring)
~1200-1300	Strong	C-O stretch (ester and phenol)
~800-900	Medium	C-H bend (out-of-plane, aromatic)

Table 2: Predicted Infrared Spectroscopy Data for **7-Hydroxychroman-2-one**.

The broadness of the O-H stretching band is indicative of hydrogen bonding. The position of the C=O stretching frequency of the lactone is a key diagnostic peak and is expected at a relatively high wavenumber for a six-membered ring ester.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. As with the IR data, specific, experimentally verified ^1H and ^{13}C NMR data for **7-Hydroxychroman-2-one** are not readily available in the reviewed literature. Therefore, the following interpretation is based on established chemical shift principles and data from structurally related compounds.

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of **7-Hydroxychroman-2-one** is dissolved in a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or acetone- d_6) in an NMR tube. Tetramethylsilane (TMS) is typically used as an internal standard (0.00 ppm).
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- **Data Acquisition:** Standard one-dimensional 1H and ^{13}C NMR spectra are acquired. For more detailed structural elucidation, two-dimensional experiments such as COSY, HSQC, and HMBC can be performed.

Predicted 1H NMR Spectral Data

The 1H NMR spectrum is expected to show signals corresponding to the aromatic protons, the aliphatic protons of the lactone ring, and the phenolic hydroxyl proton.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~9.0-10.0	Singlet (broad)	1H	7-OH
~7.0-7.2	Doublet	1H	H-5
~6.4-6.6	Doublet of doublets	1H	H-6
~6.3-6.5	Doublet	1H	H-8
~2.9-3.1	Triplet	2H	H-4 (CH_2)
~2.6-2.8	Triplet	2H	H-3 (CH_2)

Table 3: Predicted 1H NMR Spectral Data for **7-Hydroxychroman-2-one**.

The aromatic protons (H-5, H-6, and H-8) will exhibit splitting patterns characteristic of a 1,2,4-trisubstituted benzene ring. The aliphatic protons at C-3 and C-4 are expected to appear as triplets due to coupling with each other. The chemical shift of the phenolic hydroxyl proton can vary depending on the solvent and concentration.

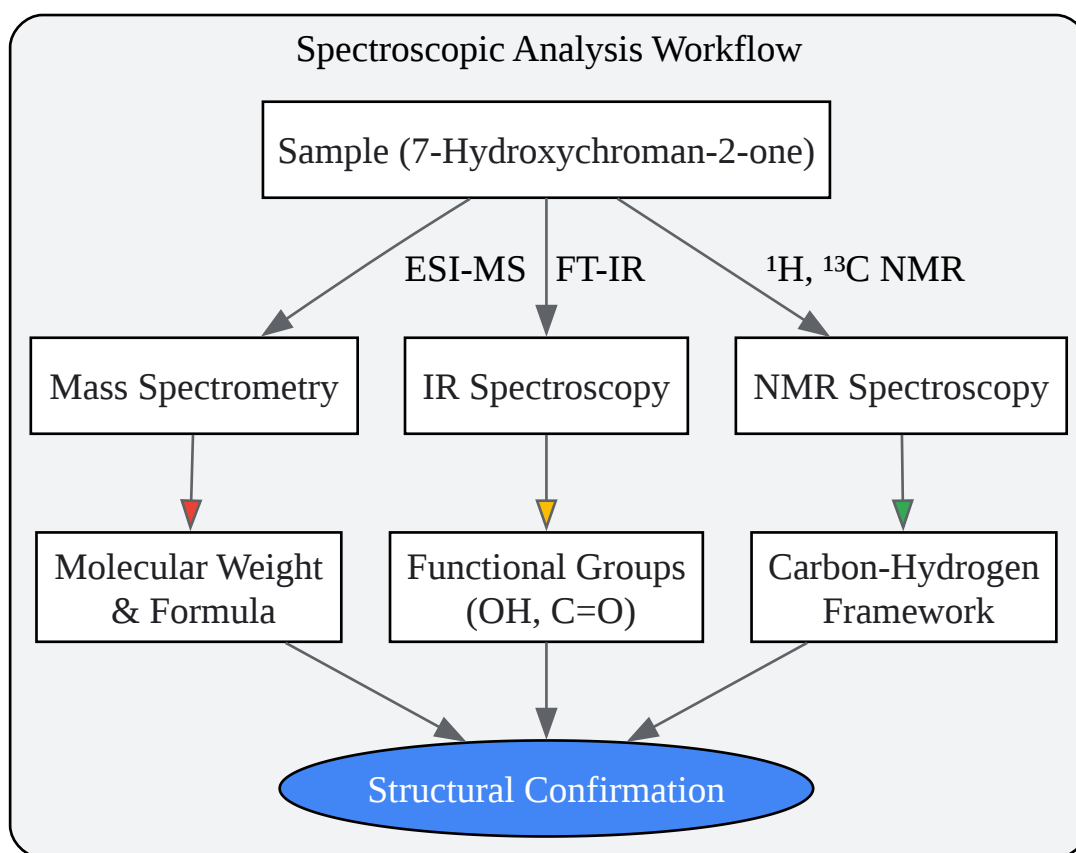
Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will show nine distinct carbon signals.

Chemical Shift (δ , ppm)	Assignment
~168-172	C-2 (C=O)
~155-158	C-7
~150-153	C-8a
~128-130	C-5
~115-118	C-4a
~112-115	C-6
~102-105	C-8
~28-32	C-3
~23-27	C-4

Table 4: Predicted ^{13}C NMR Spectral Data for **7-Hydroxychroman-2-one**.

The lactone carbonyl carbon (C-2) will be the most downfield signal. The aromatic carbons will appear in the typical range of ~100-160 ppm, with the oxygen-substituted carbons (C-7 and C-8a) being the most deshielded. The aliphatic carbons (C-3 and C-4) will be found in the upfield region of the spectrum.



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Figure 3: A typical workflow for the spectroscopic characterization of **7-Hydroxychroman-2-one**.

Conclusion

This technical guide has provided a detailed overview of the expected spectroscopic data for **7-Hydroxychroman-2-one**. While experimentally verified mass spectrometry data is available, the NMR and IR data presented are based on predictions from closely related analogs and fundamental spectroscopic principles, due to the absence of readily available experimental spectra in the surveyed literature. The information provided herein serves as a valuable resource for the identification and characterization of this compound in a research setting. It is recommended that researchers synthesizing this compound perform full spectroscopic characterization to confirm these predictions.

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